

Part 1: Chemical Identity & Molecular Architecture

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Compound of Interest

Compound Name: *Palatine fast yellow bln*

CAS No.: 10127-05-6

Cat. No.: B1668933

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1.1 The Core Directive: Disambiguation & Precision In the context of pharmaceutical research and histological applications, precision is paramount. It is critical to distinguish **Palatine Fast Yellow BLN** from two common confounders:

- **Palmatine** (CAS 3486-67-7): An isoquinoline alkaloid used as a fluorescent DNA/protein probe. Do not confuse the trade name "Palatine" with the alkaloid "Palmatine".
- **C.I. Acid Yellow 59** (CAS 5601-29-6): A chemically similar 1:1 metal-complex dye often sold under the "Palatine" heritage brand. While functionally similar in textile applications, CAS 10127-05-6 (**Acid Yellow 54**) is the specific identity associated with the "BLN" designation in high-purity research catalogs (e.g., Santa Cruz Biotechnology).

1.2 Molecular Mechanism: The 1:1 Metal Complex **Palatine Fast Yellow BLN** is a 1:1 chromium-azo complex. Unlike simple acid dyes that rely solely on electrostatic interactions, this molecule features a central chromium (Cr) atom chelated to the azo dye ligand.

- **Chelation Stability:** The chromium atom forms a coordinate covalent bond with the hydroxyl (-OH) and azo (-N=N-) groups of the ligand. This "locking" mechanism protects the

chromophore from oxidative degradation, resulting in the "Fast" designation (high resistance to light and wet processing).

- **Ionic Character:** The molecule retains sulfonate groups (-SO₃Na), rendering it anionic and water-soluble, which is the primary driver for its biological affinity toward cationic protein domains.

Part 2: Analytical Characterization & Detection

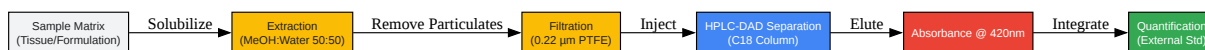
For drug development professionals utilizing this dye as a tracer, excipient colorant, or histological counterstain, validating purity and concentration is essential.

2.1 HPLC-DAD Methodology The metal-complex nature of **Palatine Fast Yellow BLN** requires specific buffering to prevent decoordination during chromatography.

Table 1: HPLC Method Parameters for **Palatine Fast Yellow BLN**

Parameter	Specification	Rationale
Column	C18 Reverse Phase (e.g., 150mm x 4.6mm, 5µm)	Standard hydrophobic retention of the aromatic azo structure.
Mobile Phase A	10 mM Ammonium Acetate (pH 6.0)	Maintains ionization of sulfonate groups; prevents metal stripping.
Mobile Phase B	Acetonitrile (ACN)	Organic modifier for elution.
Gradient	5% B to 95% B over 20 min	Resolves the main dye peak from un-chelated impurities.
Detection	UV-Vis @ 400–420 nm	Target the specific absorbance maximum of the yellow chromophore.
Flow Rate	1.0 mL/min	Standard backpressure management.

2.2 Analytical Workflow Diagram The following logic flow illustrates the critical path for isolating and verifying the dye from a biological matrix (e.g., tissue homogenate or pharmaceutical formulation).



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Figure 1: Analytical workflow for the extraction and quantification of **Palatine Fast Yellow BLN**.

Part 3: Biological & Histological Applications

3.1 Mechanism of Staining In histology, **Palatine Fast Yellow BLN** functions as an acidic cytoplasmic stain.

- The Acidic Shift: At low pH (typically pH 2.0–3.0), the amino groups on tissue proteins (lysine, arginine) become protonated ().
- Coulombic Attraction: The anionic sulfonate groups () of the dye form strong ionic bonds with these cationic sites.
- Differentiation: Due to the bulky chromium complex size, the dye diffuses slower than smaller acid dyes, allowing for controlled differentiation in trichrome staining protocols (often staining muscle or cytoplasm yellow while leaving collagen for other dyes).

3.2 Experimental Protocol: Cytoplasmic Counterstaining This protocol is designed for formalin-fixed, paraffin-embedded (FFPE) tissues.

Reagents:

- Staining Solution: 1.0g **Palatine Fast Yellow BLN** (CAS 10127-05-6) dissolved in 100mL Distilled Water + 0.5mL Glacial Acetic Acid.
- Differentiator: 0.1% Acetic Acid solution.

Step-by-Step Workflow:

- Deparaffinize: Xylene (2 x 5 min)

100% EtOH (2 x 3 min)

95% EtOH (1 min)

Water.
- Primary Stain (Optional): Perform nuclear staining (e.g., Hematoxylin) if required.
- Application: Immerse slides in Palatine Fast Yellow Staining Solution for 3–5 minutes.
- Differentiation: Rinse quickly in 0.1% Acetic Acid to remove excess dye and sharpen contrast.
- Dehydration: 95% EtOH

100% EtOH (rapid dips to prevent dye leaching).
- Clear & Mount: Xylene

Resinous mounting medium.

Part 4: Toxicology & Safety Profile (E-E-A-T)

As a chromium-complex dye, safety protocols must exceed those of standard organic dyes.

4.1 Heavy Metal Content

- Chromium (Cr): The dye contains trivalent chromium (Cr III) within the complex. While Cr(III) is less toxic than hexavalent chromium (Cr VI), metabolic breakdown or incineration can release chromium species.
- Handling: Use NBR (Nitrile) gloves. Do not use latex, as azo dyes can diffuse through micro-pores over time.

4.2 GHS Hazard Classification

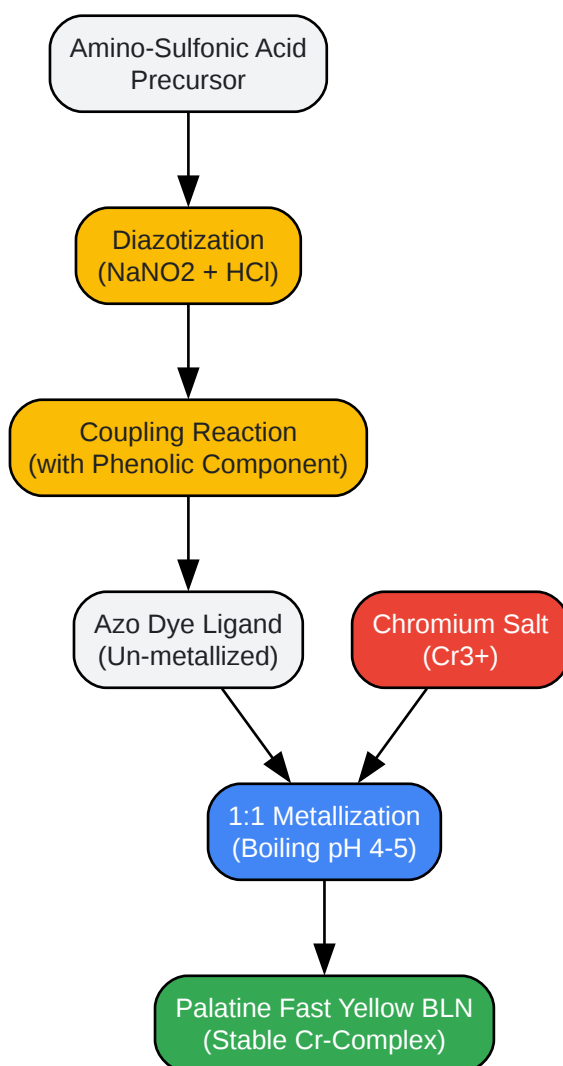
- H317: May cause an allergic skin reaction (sensitization is common with azo dyes).
- H319: Causes serious eye irritation.[2]
- H412: Harmful to aquatic life with long-lasting effects (due to metal persistence).

4.3 Waste Disposal

- Strict Segregation: Do NOT dispose of down the drain. This substance must be categorized as Heavy Metal / Organic Waste.
- Incineration: Must be performed at facilities equipped with scrubbers to capture metal oxides.

Part 5: Synthesis & Chelation Pathway

Understanding the synthesis helps explain the dye's stability. The process involves diazotization followed by metallization.



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Figure 2: The chemical synthesis pathway showing the formation of the coordinate complex.

References

- World Dye Variety.C.I. Acid Yellow 59 (Related Metal Complex) Technical Profile.[3]
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